

Property	Value	References
Molecular Formula	C ₇ H ₆ BrNO ₂	[1][2][3][4]
Molecular Weight	216.03 g/mol	[1][2][3][4][5]
CAS Number	41085-43-2	[2][3][5]
Synonyms	2-Bromo-1-methyl-3-nitrobenzene, 1-Bromo-2-methyl-6-nitrobenzene	[2]
Appearance	Pale yellow liquid or solid	[1][5]
Melting Point	38-41 °C	[4][5]
Boiling Point	135-136 °C at 8 mmHg	[4][5]
Density	0.803 g/mL at 25 °C	[2][5]

Applications in Synthesis

2-Bromo-3-nitrotoluene serves as a key starting material and intermediate in organic synthesis. Its unique structure, featuring both bromine and nitro functional groups, allows for a range of chemical transformations.[1] It is notably used in the preparation of unsymmetrical dimethyl dinitro biphenyl via the Ullmann reaction and as a precursor in the synthesis of 10-methylfluoranthene.[5] The crystal structure of **2-bromo-3-nitrotoluene** has been studied, revealing a dihedral angle of 54.1(4)° between the nitro group and the phenyl ring.[5]

As an AI model, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams. The information provided is based on publicly available chemical data.

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